

# Application Notes and Protocols: 2,4-Dichlorobenzoyl Chloride in Organic Synthesis

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## Compound of Interest

Compound Name: 2,4-Dichlorobenzoyl chloride

Cat. No.: B031103

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## Introduction

**2,4-Dichlorobenzoyl chloride** (CAS No: 89-75-8) is a versatile acylating agent widely employed in organic synthesis.<sup>[1]</sup> Its utility stems from the reactive acyl chloride functional group, which readily participates in nucleophilic acyl substitution reactions. The presence of two chlorine atoms on the benzene ring also influences the electronic properties and steric hindrance of the molecule, making it a valuable building block for a diverse range of compounds, including pharmaceuticals, agrochemicals, and dyes.<sup>[1]</sup> These application notes provide detailed protocols for two key synthetic applications of **2,4-dichlorobenzoyl chloride**: Friedel-Crafts acylation and the synthesis of N-aryl benzamides.

## Key Applications and Reaction Principles

**2,4-Dichlorobenzoyl chloride** is primarily utilized in two main classes of reactions:

- Friedel-Crafts Acylation: This electrophilic aromatic substitution reaction introduces the 2,4-dichlorobenzoyl group onto an aromatic ring, forming a ketone. The reaction is typically catalyzed by a Lewis acid, such as aluminum chloride ( $AlCl_3$ ), which activates the acyl chloride, making it a potent electrophile.<sup>[2][3]</sup> The resulting aryl ketones are important intermediates in the synthesis of more complex molecules.

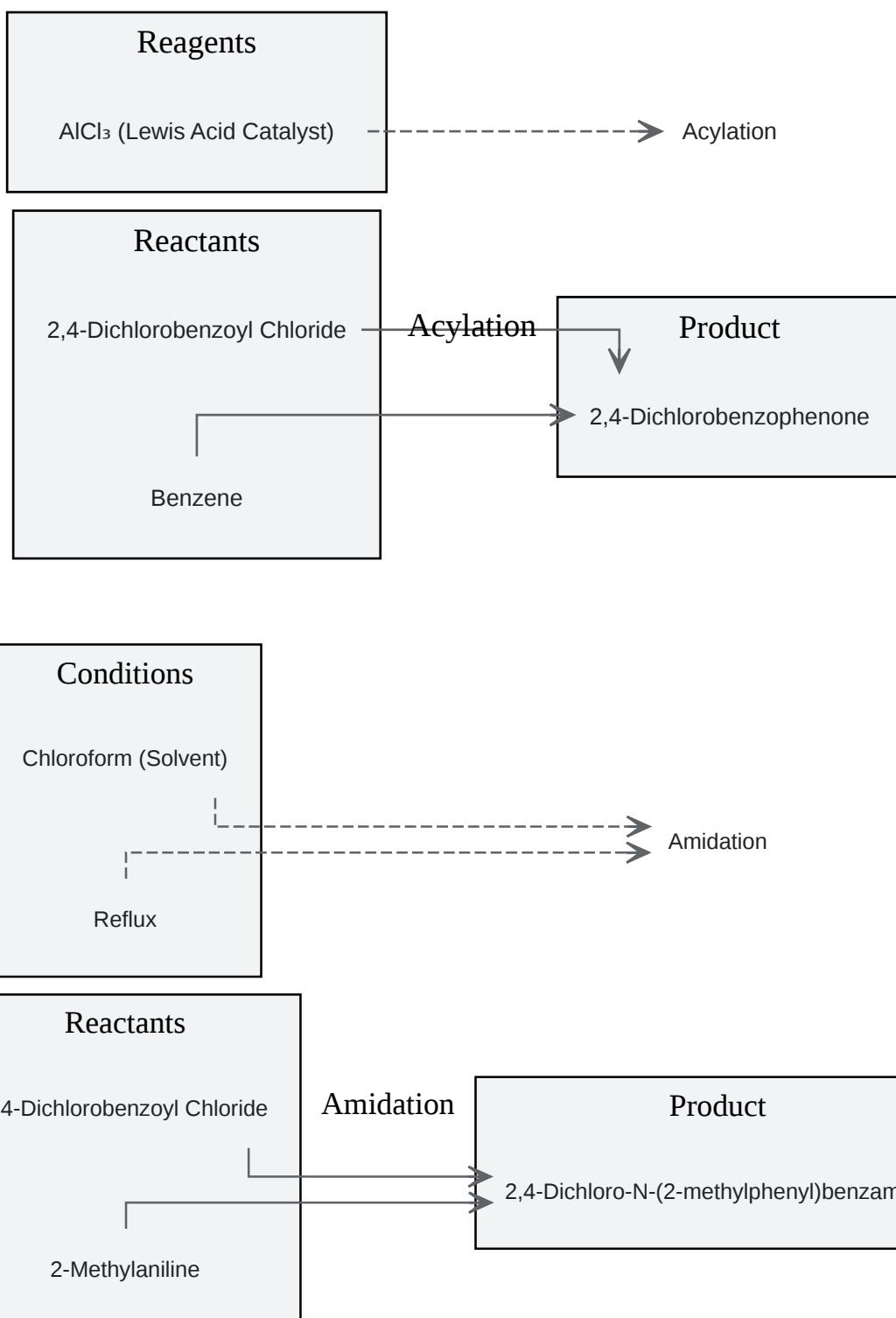
- N-Aryl Benzamide Synthesis: This reaction involves the nucleophilic acyl substitution of **2,4-dichlorobenzoyl chloride** with an aromatic amine (aniline derivative). The lone pair of electrons on the nitrogen atom of the amine attacks the electrophilic carbonyl carbon of the acyl chloride, leading to the formation of an amide bond. These benzamide derivatives are of significant interest in medicinal chemistry due to their diverse biological activities.

## Experimental Protocols

### Application 1: Friedel-Crafts Acylation of Benzene

This protocol describes the synthesis of 2,4-dichlorobenzophenone via the Friedel-Crafts acylation of benzene with **2,4-dichlorobenzoyl chloride**.

Reaction Scheme:

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## References

- 1. [websites.umich.edu](http://websites.umich.edu) [websites.umich.edu]
- 2. [chemguide.co.uk](http://chemguide.co.uk) [chemguide.co.uk]
- 3. [chemguide.co.uk](http://chemguide.co.uk) [chemguide.co.uk]
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